

Elemental Composition and Atomic Weights

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2,4-Dichlorobenzyl)-1H-benzo[d]imidazole
CAS No.: 154660-96-5
Cat. No.: B127031

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Element	Symbol	Quantity	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	14	12.011[1][2]	168.154
Hydrogen	H	10	1.008[3][4]	10.080
Chlorine	Cl	2	35.453[5]	70.906
Nitrogen	N	2	14.007[2][6][7]	28.014
Total			277.154	

The calculation for the molecular weight is as follows:

$$(14 \times 12.011) + (10 \times 1.008) + (2 \times 35.453) + (2 \times 14.007) = 277.154 \text{ amu}$$

Therefore, the molecular weight of C₁₄H₁₀Cl₂N₂ is 277.154 g/mol .

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References

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- 2. Atomic Mass | Periodic Table of Elements - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Elemental Composition and Atomic Weights]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b127031/docs#elemental-composition-and-atomic-weights>]

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